

The Structural Elucidation and Properties of Picraline: A Technical Overview

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Compound of Interest

Compound Name: *Picraline*

Cat. No.: *B15618608*

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Abstract

Picraline is a complex indole alkaloid isolated from plants of the *Alstonia* genus, notably *Alstonia scholaris*. This document provides a technical guide to the structure, properties, and isolation of **Picraline**. It includes a summary of its physicochemical properties, a detailed experimental protocol for its extraction and purification, and an overview of its known biological context.

Chemical Structure and Properties

Picraline is a monoterpenoid indole alkaloid characterized by a complex, polycyclic structure. Its chemical formula is $C_{23}H_{26}N_2O_5$. The molecule features a fused ring system, typical of the akuammiline family of alkaloids.

Table 1: Physicochemical Properties of **Picraline**

Property	Value	Source
Molecular Formula	C ₂₃ H ₂₆ N ₂ O ₅	[1]
Molecular Weight	410.47 g/mol	[1]
IUPAC Name	methyl 19-(acetyloxymethyl)-14-ethylidene-18-oxa-2,12-diazahexacyclo[9.6.1.1 ^{9,15} .0 ^{1,9} .0 ^{3,8} .0 ^{12,17}]nonadeca-3,5,7-triene-19-carboxylate	[1]
CAS Number	2671-32-1	[1]
SMILES	<chem>CC=C1CN2C3CC1C(C45C3(NC6=CC=CC=C64)OC2C5)(COC(=O)C)C(=O)OC</chem>	[1]

Note: Specific experimental data for melting point, optical rotation, and detailed NMR spectra for **Picraline** are not consistently available in the reviewed literature. The related compound, Picrinine (CAS 4684-32-6), has a reported melting point of 224-225 °C.

Experimental Protocols

Isolation of Picraline from *Alstonia scholaris* Bark

The following protocol is a generalized procedure based on methods for isolating alkaloids from *Alstonia scholaris*. Optimization may be required for maximizing the yield of **Picraline**.

2.1.1. Materials and Reagents

- Dried and powdered bark of *Alstonia scholaris*
- Methanol or Ethanol (95%)
- Hydrochloric acid (HCl), 2% solution
- Ammonia solution (NH₄OH) or Sodium hydroxide (NaOH) solution

- Dichloromethane (CH_2Cl_2) or Chloroform (CHCl_3)
- Sodium sulfate (Na_2SO_4), anhydrous
- Silica gel (for column chromatography)
- Solvent systems for chromatography (e.g., gradients of hexane, ethyl acetate, and methanol)
- Thin Layer Chromatography (TLC) plates (silica gel)
- Dragendorff's reagent (for alkaloid detection)
- Rotary evaporator
- pH meter
- Chromatography columns and accessories

2.1.2. Extraction Procedure

- Maceration: Soak the powdered bark of *Alstonia scholaris* in methanol or 95% ethanol at room temperature for 48-72 hours. The solvent-to-sample ratio should be approximately 10:1 (v/w).
- Filtration and Concentration: Filter the extract and concentrate the filtrate under reduced pressure using a rotary evaporator at a temperature not exceeding 50 °C to obtain a crude extract.

2.1.3. Acid-Base Extraction for Alkaloid Fractionation

- Acidification: Dissolve the crude extract in a 2% aqueous HCl solution. This will protonate the basic alkaloid nitrogen atoms, rendering them soluble in the aqueous acidic solution.
- Defatting: Extract the acidic solution with a nonpolar solvent such as hexane or dichloromethane to remove neutral compounds like fats and waxes. Discard the organic layer.

- **Basification:** Adjust the pH of the aqueous layer to approximately 9-10 with an ammonia solution or NaOH. This deprotonates the alkaloids, making them insoluble in water but soluble in organic solvents.
- **Alkaloid Extraction:** Extract the basified aqueous solution with dichloromethane or chloroform. Repeat the extraction several times to ensure complete recovery of the alkaloids.
- **Drying and Concentration:** Combine the organic extracts, dry over anhydrous sodium sulfate, filter, and concentrate using a rotary evaporator to yield the crude alkaloid fraction.

2.1.4. Chromatographic Purification

- **Column Preparation:** Prepare a silica gel column using a suitable solvent system, for example, a slurry of silica gel in hexane.
- **Loading:** Dissolve the crude alkaloid fraction in a minimal amount of the initial mobile phase and load it onto the column.
- **Elution:** Elute the column with a gradient of solvents, starting with a nonpolar solvent like hexane and gradually increasing the polarity by adding ethyl acetate and then methanol.
- **Fraction Collection and Analysis:** Collect fractions and monitor the separation using TLC. Spot the fractions on a TLC plate and develop it in an appropriate solvent system. Visualize the spots under UV light and by spraying with Dragendorff's reagent. Fractions containing compounds with similar R_f values should be combined.
- **Isolation of **Picraline**:** Fractions showing a positive test for alkaloids and having an R_f value corresponding to **Picraline** should be further purified by repeated column chromatography or preparative TLC until a pure compound is obtained.

2.1.5. Characterization

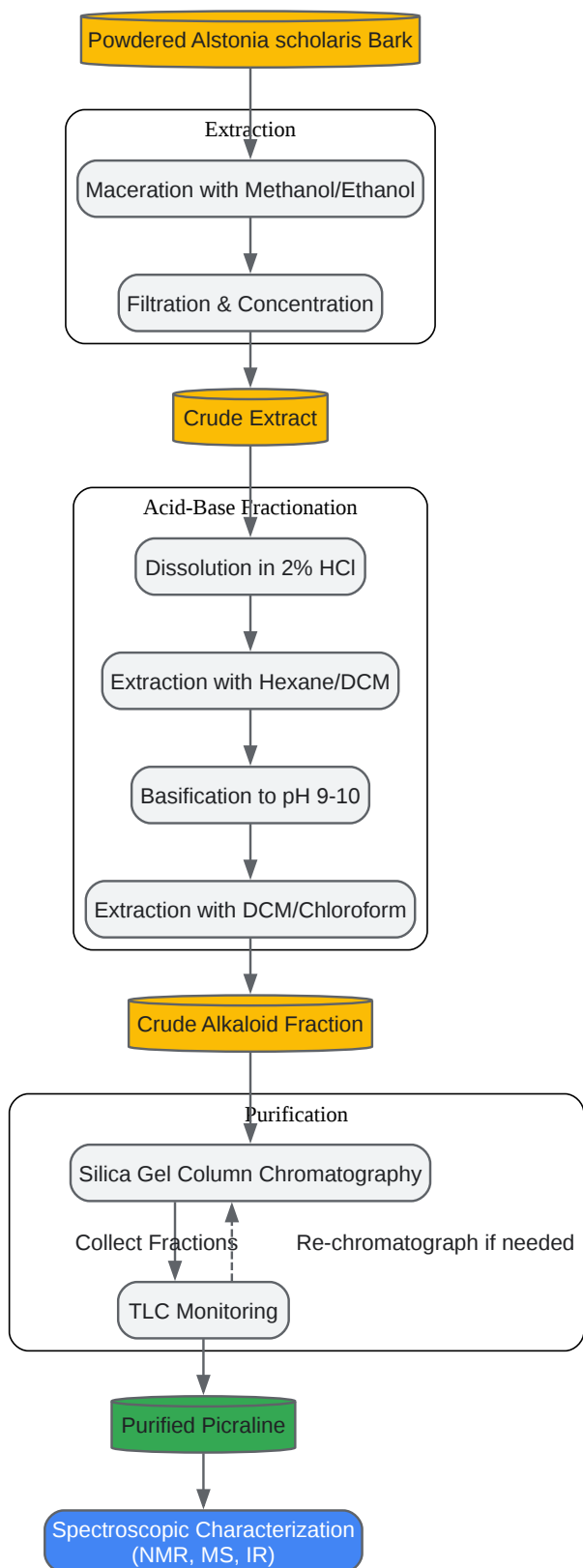
The structure of the isolated **Picraline** should be confirmed using spectroscopic methods such as Nuclear Magnetic Resonance (¹H NMR and ¹³C NMR), Mass Spectrometry (MS), and Infrared (IR) spectroscopy.

Biological Activity and Signaling Pathways

While extensive research on the specific signaling pathways of **Picraline** is limited, related alkaloids from *Alstonia* species have been reported to exhibit a range of biological activities, including anticancer properties. The mechanism of action for many natural product-derived anticancer agents often involves the induction of apoptosis (programmed cell death). Key signaling pathways frequently implicated in apoptosis include the PI3K/Akt pathway. Inhibition of the PI3K/Akt signaling cascade can lead to the activation of pro-apoptotic proteins and the suppression of anti-apoptotic proteins, ultimately resulting in cell death. Further research is required to definitively elucidate the specific molecular targets and signaling pathways modulated by **Picraline**.

Workflow for Picraline Isolation

The following diagram illustrates the general workflow for the isolation of **Picraline** from *Alstonia scholaris*.



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Caption: General workflow for the isolation of **Picraline**.

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References

- 1. CAS Common Chemistry [commonchemistry.cas.org]
- To cite this document: BenchChem. [The Structural Elucidation and Properties of Picraline: A Technical Overview]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15618608/docs#the-structural-elucidation-and-properties-of-picraline-a-technical-overview>]

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